

Preventing in-source fragmentation of Lumateperone-D4

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Compound of Interest

Compound Name: Lumateperone-D4

Cat. No.: B15619113

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Technical Support Center: Lumateperone-D4 Analysis

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to prevent in-source fragmentation of **Lumateperone-D4** during LC-MS/MS analysis.

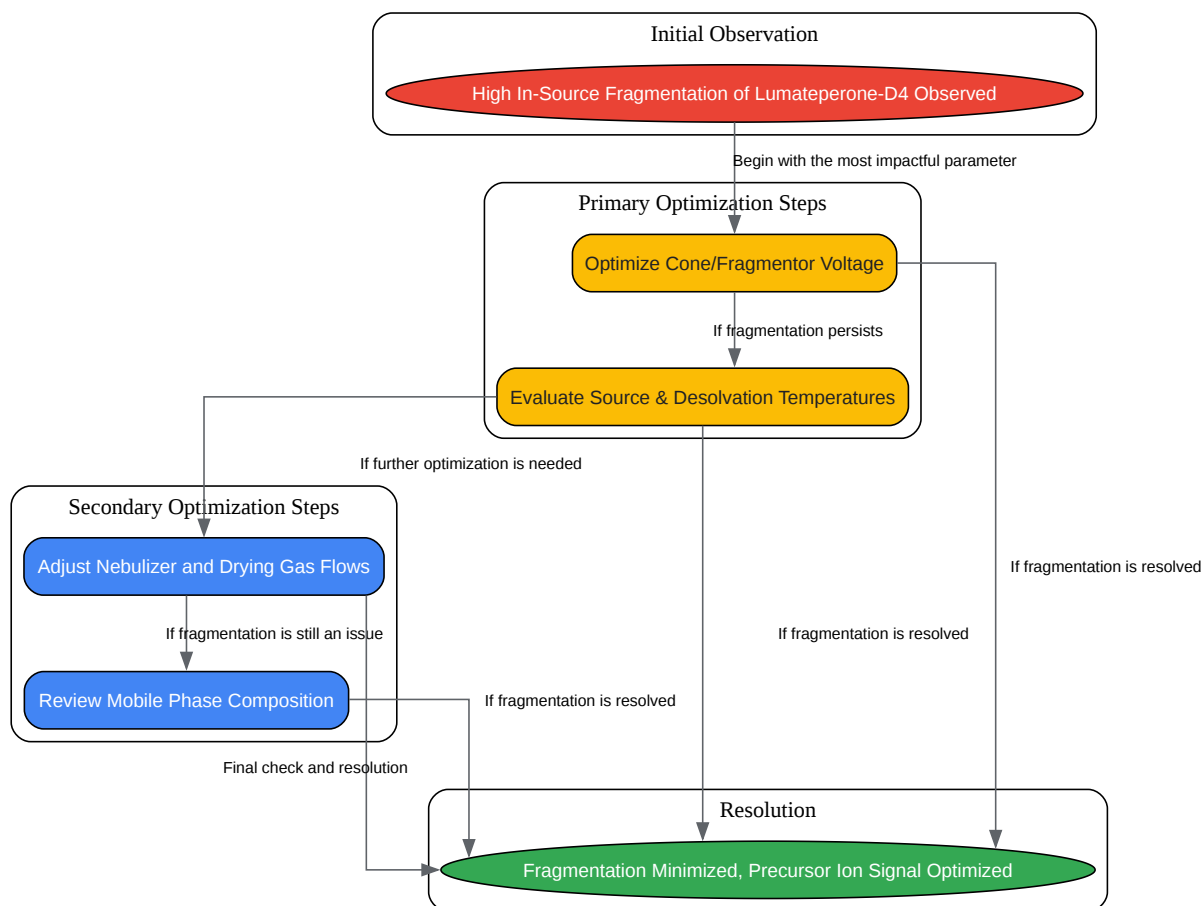
Troubleshooting Guide: Minimizing In-Source Fragmentation of Lumateperone-D4

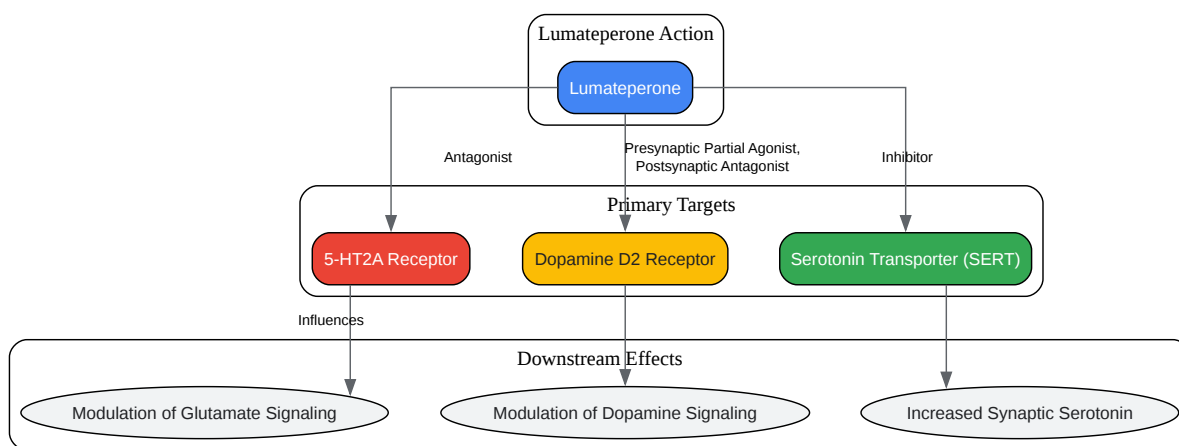
In-source fragmentation is a common challenge in mass spectrometry where precursor ions fragment in the ion source before entering the mass analyzer. This can lead to a decreased signal for the intended precursor ion and complicate data analysis. For deuterated internal standards like **Lumateperone-D4**, minimizing in-source fragmentation is critical for accurate quantification.

Problem: Significant in-source fragmentation of **Lumateperone-D4** is observed, characterized by a low abundance of the $[M+H]^+$ ion and a high abundance of fragment ions.

Solution: A systematic optimization of ion source parameters is necessary. The following steps provide a logical workflow to identify and mitigate the cause of fragmentation.

Logical Troubleshooting Workflow





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